

Analytical Method & Experimental Protocol

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Usaramine

CAS No.: 15503-87-4

Cat. No.: S627611

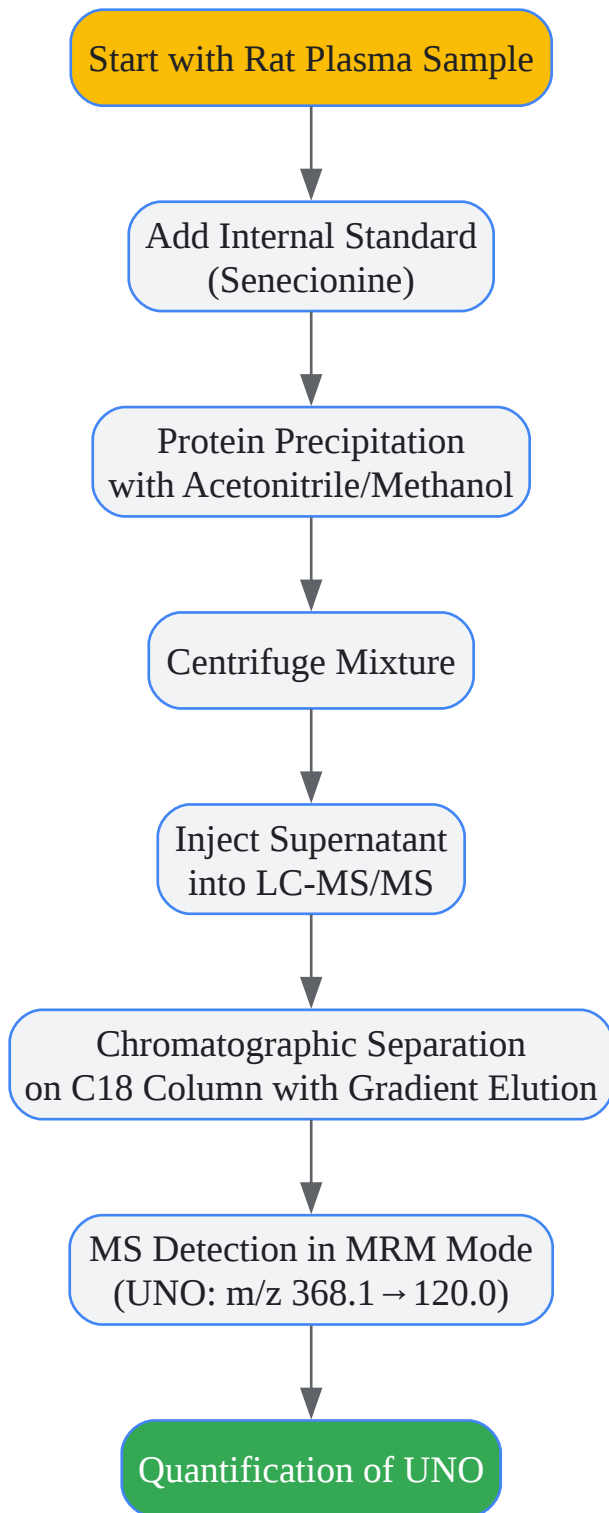
Get Quote

The core methodology for identifying and quantifying UNO involves Liquid Chromatography coupled with Tandem Mass Spectrometry (LC-MS/MS). The following table outlines the key experimental conditions validated according to US FDA guidelines [1].

Aspect	Description
Instrument	SCIEX Triple Quad 5500 MS with Waters Acquity I-class UPLC [1]
Analytical Column	Waters UPLC BEH C18 Column (50 × 2.1 mm, 1.7 μm) [1]

| **Mobile Phase** | **A:** 0.1% formic acid with 5 mM ammonium acetate in water **B:** 0.1% formic acid in acetonitrile/methanol (9/1, v/v) [1] || **Gradient Elution** | 0-0.2 min: 10% B; 0.2-1.0 min: 10% B to 60% B; 1.0-1.1 min: 60% to 95% B; 1.1-1.5 min: 95% B; 1.5-2.0 min: re-equilibration [1] || **Detection (MRM)** | **UNO:** m/z 368.1 → 120.0 (CE 42 eV) **Usaramine (URM):** m/z 352.1 → 120.0 (CE 37 eV) **Internal Standard (Senecionine):** m/z 336.1 → 120.1 (CE 36 eV) [1] || **Sample Preparation** | Protein precipitation with acetonitrile/methanol (1/1, v/v) after mixing 10 μL plasma with internal standard [1] || **Linear Range** | 1–2,000 ng/mL for both URM and UNO [1] |

The experimental workflow for the plasma sample analysis can be summarized as follows:



[Click to download full resolution via product page](#)

Key Pharmacokinetic Data and Sex Differences

The validated method was applied to investigate the pharmacokinetics of **Usaramine** (URM) and its metabolite UNO in rats, revealing significant **sex-dependent differences** [1].

The table below shows the pharmacokinetic parameters after intravenous (1 mg/kg) and oral (10 mg/kg) administration of URM. Data is presented as mean \pm standard deviation [1].

Parameter	Male Rats	Female Rats
After Intravenous Administration (1 mg/kg)		
URM AUC _{0-t} (ng/mL×h)	363 \pm 65	744 \pm 122
URM Clearance (L/h/kg)	2.77 \pm 0.50	1.35 \pm 0.19
UNO AUC _{0-t} (ng/mL×h)	172 \pm 32	30.7 \pm 7.4
After Oral Administration (10 mg/kg)		
URM AUC _{0-t} (ng/mL×h)	1,960 \pm 208	6,073 \pm 488
UNO AUC _{0-t} (ng/mL×h)	1,637 \pm 246	300 \pm 62
Oral Bioavailability of URM	54.0%	81.7%

These findings can be visualized as a simplified metabolic pathway highlighting the observed sex differences:

Context and Toxicity of Pyrrolizidine Alkaloids

It is crucial to understand that **Usaramine** is a **pyrrolizidine alkaloid (PA)** [1].

- **Toxicity:** 1,2-unsaturated PAs like **Usaramine** are known **hepatotoxins** and **genotoxic carcinogens** [2]. Their toxicity is largely due to metabolic activation in the liver.
- **N-Oxide Formation:** The conversion of a PA (tertiary base) to its N-oxide is a major metabolic pathway. While sometimes considered a detoxification step, PA N-oxides can be converted back to the toxic parent PA in the gut and liver, contributing to their overall toxicity [1] [2].

- **Regulatory Concern:** The presence of PAs and their N-oxides is a significant issue in **food safety**, with contamination found in honey, teas, herbs, and food supplements [2] [3]. The European Commission has set maximum levels for the sum of certain PAs and their N-oxides in various food products [3].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Quantification of Usaramine and its N - Oxide in Rat Plasma... Metabolite [pmc.ncbi.nlm.nih.gov]
2. Pyrrolizidine Alkaloids as Hazardous Toxins in Natural ... [pmc.ncbi.nlm.nih.gov]
3. Holistic Approach to Investigate Pyrrolizidine Alkaloids in ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Analytical Method & Experimental Protocol]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b627611#usaramine-n-oxide-metabolite-validation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com